solubility and stability of 5-Chloropyridine-3-sulfonamide

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Compound of Interest

Compound Name:	*5-Chloropyridine-3-sulfonamide*
CAS No.:	*1334148-60-5*
Cat. No.:	*B1373632*

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An In-Depth Technical Guide to the Solubility and Stability of **5-Chloropyridine-3-sulfonamide**

Introduction

5-Chloropyridine-3-sulfonamide is a substituted heterocyclic compound that belongs to the pyridine and sulfonamide classes of molecules. Its structural features, including the reactive sulfonamide group and the chlorinated pyridine ring, make it a valuable building block in medicinal chemistry and organic synthesis.[1] The pyridine-3-sulfonamide moiety is considered a "privileged scaffold," meaning it can serve as a versatile framework for developing new therapeutic agents targeting a wide range of biological targets.[1] Understanding the physicochemical properties of **5-Chloropyridine-3-sulfonamide**, particularly its solubility and stability, is paramount for its effective use in research and development, ensuring the integrity of experimental results and the quality of synthesized compounds.

This technical guide provides a comprehensive overview of the solubility and stability of **5-Chloropyridine-3-sulfonamide**. It is intended for researchers, scientists, and drug development professionals who utilize this compound in their work. The guide details the compound's key physicochemical properties, its solubility in various solvent systems, and its

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stability under stress conditions as recommended by the International Council for Harmonisation (ICH) guidelines. Furthermore, it outlines detailed protocols for assessing solubility and for conducting forced degradation studies, along with a validated, stability-indicating High-Performance Liquid Chromatography (HPLC) method for its quantification.

Physicochemical Properties of **5-Chloropyridine-3-sulfonamide**

A thorough understanding of the fundamental physicochemical properties of a compound is the foundation for its successful application. The properties of **5-Chloropyridine-3-sulfonamide** are summarized in the table below.

Property	Value	Source
Chemical Name	5-Chloropyridine-3-sulfonamide	N/A
Molecular Formula	$C_5H_5ClN_2O_2S$	[2][3]
Molecular Weight	192.62 g/mol	[2]
Appearance	White to off-white solid (predicted)	[4]
CAS Number	1334148-60-5	[2]
Predicted LogP	~1.5	[5]
Predicted pKa	~8-9 (sulfonamide proton)	N/A

Note on Predicted Values: The LogP value is estimated based on the closely related precursor, 5-Chloropyridine-3-sulfonyl chloride.[5] The pKa is an educated estimate based on the general acidity of sulfonamide protons, which can be influenced by the electron-withdrawing nature of the pyridine ring.

Solubility Profile

The solubility of an active pharmaceutical ingredient (API) or a key intermediate is a critical parameter that influences its bioavailability, formulation development, and reaction kinetics. The

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solubility of **5-Chloropyridine-3-sulfonamide** is expected to be influenced by the polarity of the solvent and the pH of aqueous solutions.

Qualitative Solubility in Common Solvents

Based on data for structurally similar compounds, such as other chlorinated pyridine sulfonamides, the following qualitative solubility profile is anticipated.

Solvent	Predicted Solubility	Rationale
Water	Sparingly soluble to insoluble	The presence of the polar sulfonamide group is countered by the hydrophobic chloropyridine ring.
Methanol	Soluble	A polar protic solvent capable of hydrogen bonding with the sulfonamide group.
Ethanol	Soluble	Similar to methanol, it is a polar protic solvent.
Dimethyl Sulfoxide (DMSO)	Soluble	A highly polar aprotic solvent that can effectively solvate a wide range of compounds.
Acetonitrile	Moderately Soluble	A polar aprotic solvent, but generally less effective at solvating compounds with strong hydrogen bond donors compared to alcohols or DMSO.
Dichloromethane	Slightly Soluble	A non-polar solvent, less likely to effectively solvate the polar sulfonamide group.

Note: This predicted solubility is based on a related compound, 4-Chloro-3-Pyridine Sulfonamide, which is reported to be insoluble in water and soluble in organic solvents like

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ethanol, methanol, and DMSO.

pH-Dependent Aqueous Solubility

The sulfonamide group in **5-Chloropyridine-3-sulfonamide** has an acidic proton. Therefore, the aqueous solubility of the compound is expected to be highly pH-dependent.

- In acidic to neutral pH (pH < 7): The compound will exist predominantly in its neutral, less soluble form.
- In alkaline pH (pH > 9): The sulfonamide proton will be deprotonated, forming a more polar and, consequently, more water-soluble salt.

This pH-dependent solubility is a key characteristic of many sulfonamide-containing drugs.[6]

Experimental Protocol for Solubility Determination

A reliable method for determining the solubility of **5-Chloropyridine-3-sulfonamide** is the shake-flask method, followed by quantification using a calibrated analytical technique such as HPLC.

Objective: To determine the equilibrium solubility of **5-Chloropyridine-3-sulfonamide** in various solvents.

Materials:

- **5-Chloropyridine-3-sulfonamide**
- Selected solvents (e.g., water, pH 7.4 buffer, 0.1 N HCl, 0.1 N NaOH, methanol, ethanol, DMSO)
- Vials with screw caps
- Orbital shaker or rotator
- Centrifuge
- Calibrated HPLC system with UV detector

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Procedure:

- Preparation: Add an excess amount of **5-Chloropyridine-3-sulfonamide** to a series of vials, ensuring a solid excess is visible.
- Solvent Addition: Add a known volume of each solvent to the respective vials.
- Equilibration: Tightly cap the vials and place them on an orbital shaker at a constant temperature (e.g., 25 °C) for a sufficient period (e.g., 24-48 hours) to reach equilibrium.
- Phase Separation: After equilibration, allow the vials to stand undisturbed to let the excess solid settle. For colloidal suspensions, centrifuge the samples at a high speed (e.g., 10,000 rpm for 15 minutes).
- Sample Collection: Carefully collect an aliquot of the supernatant from each vial.
- Dilution: Dilute the collected supernatant with a suitable solvent (e.g., the mobile phase of the HPLC method) to a concentration within the linear range of the analytical method.
- Quantification: Analyze the diluted samples using a validated HPLC method to determine the concentration of the dissolved compound.
- Calculation: Calculate the solubility in mg/mL or µg/mL by taking into account the dilution factor.

Stability and Degradation Pathways

Assessing the chemical stability of a compound is crucial for determining its shelf-life, storage conditions, and potential degradation products. Forced degradation studies, or stress testing, are performed to intentionally degrade the compound under more severe conditions than those used for accelerated stability testing.[7] These studies help in identifying likely degradation products and in the development of stability-indicating analytical methods.[8][9]

Predicted Stability Profile

Based on the chemical structure of **5-Chloropyridine-3-sulfonamide** and stability data from related sulfonamides like torsemide, the compound is expected to be susceptible to degradation under the following conditions:[10]

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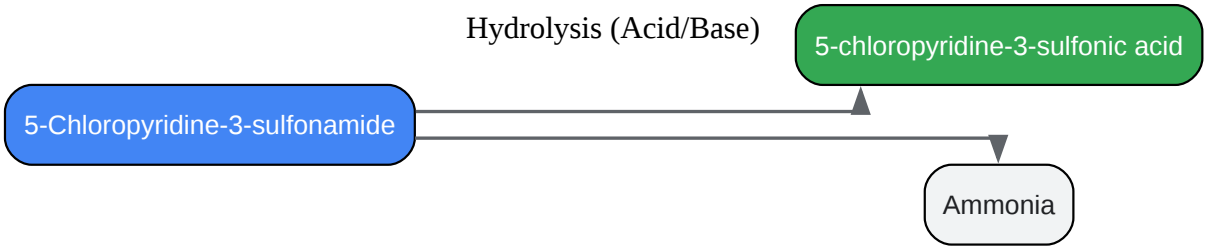
- Acidic and Basic Hydrolysis: The sulfonamide bond is susceptible to cleavage under both acidic and basic conditions, with the degradation rate likely increasing with temperature.
- Oxidative Degradation: The pyridine ring and the sulfonamide group may be susceptible to oxidation.
- Thermal Degradation: Elevated temperatures can promote hydrolysis and other degradation pathways.
- Photodegradation: Aromatic systems and compounds with heteroatoms can be sensitive to light, particularly UV radiation.

Potential Degradation Pathway

The most probable degradation pathway for **5-Chloropyridine-3-sulfonamide** under hydrolytic conditions is the cleavage of the sulfur-nitrogen (S-N) bond of the sulfonamide group. This would result in the formation of 5-chloropyridine-3-sulfonic acid and ammonia.



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Caption: Proposed hydrolytic degradation pathway of **5-Chloropyridine-3-sulfonamide**.

Experimental Protocol for Forced Degradation Study

This protocol outlines a systematic approach to investigating the stability of **5-Chloropyridine-3-sulfonamide** under various stress conditions, in accordance with ICH guidelines.[11]

Objective: To identify the potential degradation products of **5-Chloropyridine-3-sulfonamide** and to assess its intrinsic stability.

Materials:

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- **5-Chloropyridine-3-sulfonamide**
- Hydrochloric acid (HCl), 0.1 N and 1 N
- Sodium hydroxide (NaOH), 0.1 N and 1 N
- Hydrogen peroxide (H_2O_2), 3% and 30%
- HPLC-grade water, methanol, and acetonitrile
- pH meter
- Water bath or oven
- Photostability chamber

Procedure:

- Stock Solution Preparation: Prepare a stock solution of **5-Chloropyridine-3-sulfonamide** at a concentration of approximately 1 mg/mL in a suitable solvent (e.g., a 50:50 mixture of acetonitrile and water).
- Stress Conditions:
  - Acid Hydrolysis: Mix equal volumes of the stock solution with 0.1 N HCl and 1 N HCl in separate vials. Keep one set of vials at room temperature and another at an elevated temperature (e.g., 60 °C) for a defined period (e.g., 24 hours).
  - Base Hydrolysis: Mix equal volumes of the stock solution with 0.1 N NaOH and 1 N NaOH in separate vials. Maintain the same temperature and time conditions as for acid hydrolysis.
  - Oxidative Degradation: Mix equal volumes of the stock solution with 3% H_2O_2 and 30% H_2O_2 in separate vials. Keep at room temperature for 24 hours.
  - Thermal Degradation: Store vials containing the stock solution in an oven at an elevated temperature (e.g., 80 °C) for 48 hours. Also, test the solid compound under the same conditions.

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- Photodegradation: Expose the stock solution and the solid compound to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200-watt hours/square meter in a photostability chamber. A control sample should be protected from light.

- Sample Analysis:
  - At appropriate time points, withdraw samples from each stress condition.
  - Neutralize the acidic and basic samples before analysis.
  - Dilute all samples to a suitable concentration (e.g., 100 µg/mL) with the mobile phase.
  - Analyze the samples using a stability-indicating HPLC method.
- Data Evaluation:
  - Compare the chromatograms of the stressed samples with that of an unstressed control sample.
  - Calculate the percentage of degradation. The target degradation is typically between 5-20%.[11]
  - Identify and quantify any degradation products.
  - Perform peak purity analysis to ensure that the main peak is free from co-eluting impurities.

Stability-Indicating Analytical Method

A stability-indicating method is a validated analytical procedure that can accurately and precisely measure the active ingredient without interference from degradation products, process impurities, excipients, or other potential impurities.[9][12]

Recommended HPLC Method

The following is a robust, starting-point HPLC method for the analysis of **5-Chloropyridine-3-sulfonamide** and its potential degradation products. This method is based on common

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practices for analyzing similar sulfonamide compounds.[13][14]

Chromatographic Conditions:

Parameter	Specification
Column	C18, 250 mm x 4.6 mm, 5 µm particle size
Mobile Phase A	0.1% Phosphoric acid in water
Mobile Phase B	Acetonitrile
Gradient Elution	Time (min)
0	
20	
25	
26	
30	
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Detection Wavelength	254 nm (or a more specific wavelength determined by UV scan)
Injection Volume	10 µL
Diluent	Acetonitrile:Water (50:50)

Method Validation

For use in a regulated environment, the HPLC method must be validated according to ICH Q2(R1) guidelines. The validation should include the following parameters:

- Specificity: The ability to assess the analyte unequivocally in the presence of components that may be expected to be present, such as impurities and degradants. This is demonstrated through forced degradation studies.

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- Linearity: The ability to obtain test results that are directly proportional to the concentration of the analyte. A minimum of five concentrations should be used.
- Range: The interval between the upper and lower concentrations of the analyte that have been demonstrated to be determined with suitable precision, accuracy, and linearity.
- Accuracy: The closeness of the test results obtained by the method to the true value. This is typically assessed by recovery studies of spiked samples.
- Precision: The degree of agreement among individual test results when the method is applied repeatedly to multiple samplings of a homogeneous sample. This includes repeatability (intra-day precision) and intermediate precision (inter-day precision).
- Limit of Detection (LOD): The lowest amount of analyte in a sample that can be detected but not necessarily quantitated as an exact value.
- Limit of Quantitation (LOQ): The lowest amount of analyte in a sample that can be quantitatively determined with suitable precision and accuracy.
- Robustness: A measure of the method's capacity to remain unaffected by small, but deliberate variations in method parameters.

Conclusion

5-Chloropyridine-3-sulfonamide is a compound of significant interest in chemical synthesis. A comprehensive understanding of its solubility and stability is essential for its effective application. This guide has provided a detailed overview of its key physicochemical properties, a predicted solubility profile, and a discussion of its likely stability under various stress conditions. The provided experimental protocols for solubility determination, forced degradation studies, and a stability-indicating HPLC method offer a robust framework for researchers to characterize this molecule accurately. By applying these principles and methodologies, scientists can ensure the quality and reliability of their work involving **5-Chloropyridine-3-sulfonamide**.

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